

# Unveiling the Molecular Weight of 2-(Diisopropylamino)ethyl Methacrylate

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl  
methacrylate

Cat. No.: B099521

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The molecular weight of **2-(Diisopropylamino)ethyl methacrylate** is 213.32 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) This value is a fundamental physicochemical property essential for researchers and scientists in various fields, particularly in polymer chemistry and drug development. The compound, also known as DPAEMA, is a methacrylate monomer valued for its pH-responsive behavior, making it a key component in the synthesis of smart polymers for biomedical applications.[\[4\]](#)[\[5\]](#)

## Chemical Identity and Structure

A comprehensive understanding of a molecule's properties begins with its chemical formula and structure. The molecular formula for **2-(Diisopropylamino)ethyl methacrylate** is  $C_{12}H_{23}NO_2$ .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) This formula delineates the precise number of atoms of each element within a single molecule, forming the basis for the calculation of its molecular weight.

The structural formula provides a two-dimensional representation of how these atoms are bonded together. For **2-(Diisopropylamino)ethyl methacrylate**, the structure reveals a methacrylate group attached to an ethyl chain, which in turn is bonded to a diisopropylamino group.

Identifier	Value
Molecular Weight	213.32 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
CAS Number	16715-83-6 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>

The arrangement of these functional groups, particularly the tertiary amine of the diisopropylamino group, imparts the pH-sensitive characteristics to polymers synthesized from this monomer.[\[5\]](#)

## Visualization of the Molecular Structure

To further elucidate the arrangement of atoms and bonds within the **2-(Diisopropylamino)ethyl methacrylate** molecule, a diagram generated using the DOT language is provided below. This visual representation is a crucial tool for chemists and material scientists to understand the molecule's reactivity and potential for polymerization.

Molecular structure of **2-(Diisopropylamino)ethyl methacrylate**.

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## References

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